

Technical Data Summary: (1S,2R)-2-Phenylcyclohexanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1S,2R)-2-Phenylcyclohexanol

Cat. No.: B1353938

[Get Quote](#)

This document provides the molecular weight and associated chemical data for the compound **(1S,2R)-2-phenylcyclohexanol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

(1S,2R)-2-phenylcyclohexanol is a chiral organic compound. Its molecular properties are summarized below.

Parameter	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	[1][2][3]
Molecular Weight	176.25 g/mol	[1][4]
IUPAC Name	(1S,2R)-2-phenylcyclohexan-1-ol	[1]
CAS Number	34281-92-0	[2][5][6]

Note on Data Applicability:

The user request specified the inclusion of detailed experimental protocols and visualizations of signaling pathways or workflows. For the determination of a compound's molecular weight, these requirements are not applicable. Molecular weight is a fundamental, calculated property

derived from the chemical formula, which is determined through established analytical techniques like mass spectrometry and elemental analysis. There are no signaling pathways or complex experimental workflows involved in the calculation of this intrinsic property.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. (1S,2R)-2-phenylcyclohexanol - Wikidata [wikidata.org]
- 4. rel-(1R,2S)-2-Phenylcyclohexanol | C12H16O | CID 102793 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (1S,2R)-2-phenylcyclohexan-1-ol [stenutz.eu]
- 6. trans-2-Phenyl-1-cyclohexanol - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Data Summary: (1S,2R)-2-Phenylcyclohexanol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1353938#molecular-weight-of-1s-2r-2-phenylcyclohexanol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com